

N-Benzylideneaniline CAS number and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Benzylideneaniline

Cat. No.: B1666777

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An In-depth Technical Guide to **N-Benzylideneaniline**

Core Substance Identification

CAS Number: 538-51-2[1][2][3][4]

Chemical Structure:

- Molecular Formula: C₁₃H₁₁N[1][3][4]
- IUPAC Name: N,1-Diphenylmethanimine[1][5]
- Synonyms: Benzalaniline, N-Benzalaniline, Benzylidene-phenyl-amine, N-(Phenylmethylene)benzenamine[6][7]
- SMILES: C1=CC=C(C=C1)C=NC2=CC=CC=C2[1][2]
- InChI Key: UVEWQKMPXAHFST-UHFFFAOYSA-N[1][5]

N-Benzylideneaniline is a Schiff base formed from the condensation of benzaldehyde and aniline.[8] Its structure features a central imine (C=N) functional group connecting a benzylidene group to a phenyl group.[5]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **N-Benzylideneaniline**.

Property	Value	Reference(s)
Molecular Weight	181.23 g/mol	[3][4][9]
Appearance	White to pale yellow crystalline powder/solid	[1][2]
Melting Point	52-54 °C	[6]
Boiling Point	300-310 °C at 760 mmHg	[10]
Density	0.956 - 1.045 g/cm ³	
Solubility	Soluble in ethanol, ether, chloroform, acetic anhydride. Partly soluble in water.	[2][6]
Vapor Pressure	0.002 - 0.00299 mmHg at 25 °C	[5][9]
Flash Point	113 °C (235.4 °F) - closed cup	[4]
pKa	3.23 ± 0.30 (Predicted)	[1]
LogP	2.82	[10]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **N-Benzylideneaniline**.

Spectroscopy	Key Peaks / Data	Reference(s)
¹ H NMR (CDCl ₃)	δ ~8.4 ppm (s, 1H, -CH=N-), δ 7.1-7.9 ppm (m, 10H, Ar-H)	[11]
¹³ C NMR (DMSO)	δ ~193.7 ppm (CH=N), δ 116-152 ppm (aromatic carbons)	[12][13]
FT-IR	~1625-1627 cm ⁻¹ (C=N stretching)	[13]
Mass Spec (EI)	m/z 181 (M ⁺), 180, 77	[9]

Experimental Protocols

Synthesis of N-Benzylideneaniline via Condensation

The most common method for synthesizing **N-Benzylideneaniline** is the direct condensation of aniline and benzaldehyde.^[14]

Method 1: Room Temperature Reaction with Ethanol

- Reagents: Benzaldehyde (1.0 mole, 106 g), Aniline (1.0 mole, 93 g), 95% Ethanol (165 cc).^[15]
- Procedure:
 - In a 500-cc three-necked, round-bottomed flask equipped with a mechanical stirrer, place 106 g of freshly distilled benzaldehyde.^[15]
 - While stirring rapidly, add 93 g of freshly distilled aniline. An exothermic reaction will occur with the separation of water.^[15]
 - Allow the mixture to stand for 15 minutes.^[15]
 - Pour the mixture into 165 cc of 95% ethanol in a beaker with vigorous stirring.^[15]
 - Crystallization should begin within five minutes. Allow the mixture to stand at room temperature for an additional 10 minutes, followed by 30 minutes in an ice-water bath.^[15]
 - Filter the resulting crystals using a Büchner funnel and wash with 50 cc of cold 95% ethanol.^[15]
 - Dry the product in the air. The expected yield is 153–158 g (84–87% of the theoretical amount) with a melting point of 52 °C.^[15]

Method 2: Synthesis with Reflux

- Reagents: Benzaldehyde (1.025 mmol), Aniline (1.010 mmol), Absolute Ethanol.^{[12][13]}
- Procedure:

- Mix equimolar quantities of benzaldehyde and aniline in a round-bottom flask with a reflux condenser and a magnetic stirrer.[12][13]
- Reflux the mixture at 80 °C for four hours.[13]
- After reflux, pour the hot mixture into a beaker containing absolute ethanol while stirring rapidly.[13]
- Induce crystallization by placing the beaker in an ice bath for 30 minutes.[13]
- Collect the off-white solid product by filtration and dry it in a desiccator over activated silica gel. The reported yield is approximately 84%.[13]

Reactivity and Applications

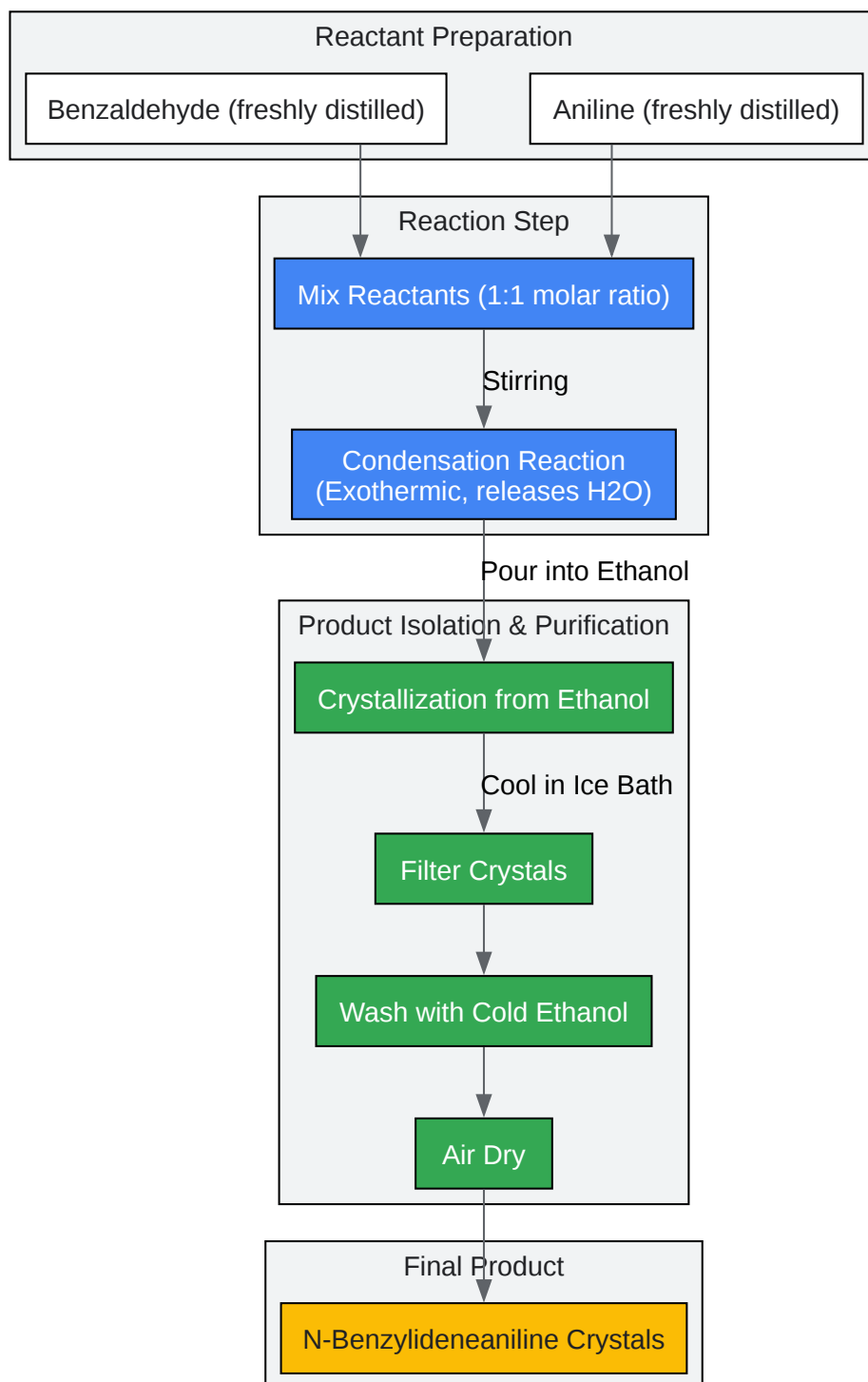
N-Benzylideneaniline serves as a versatile intermediate in organic synthesis.[1][5]

- Reductive Coupling: Under visible-light photocatalysis, N-benzylidenes can undergo single-electron reduction to form α -amino radical intermediates. These intermediates can participate in radical-radical coupling reactions to synthesize 1,2-diamines, which are important structural motifs in pharmaceuticals and agrochemicals.[16][17]
- Intermediate for Heterocycles: It is a valuable precursor for synthesizing various heterocyclic compounds.[5]
- Ligand in Coordination Chemistry: The imine nitrogen can coordinate with metal ions, making it a useful ligand in the preparation of metal complexes.[5][13]
- Drug Development: Schiff bases, including **N-Benzylideneaniline** and its derivatives, have shown a range of biological activities. Studies have explored their potential as anticancer, anti-inflammatory, and antimicrobial agents.[8][18] For instance, in-silico studies have suggested **N-Benzylideneaniline** as a potential bone cancer drug candidate.[8]

Visualizations

Logical Workflow for Synthesis

The following diagram illustrates the general workflow for the laboratory synthesis of **N-Benzylideneaniline**.

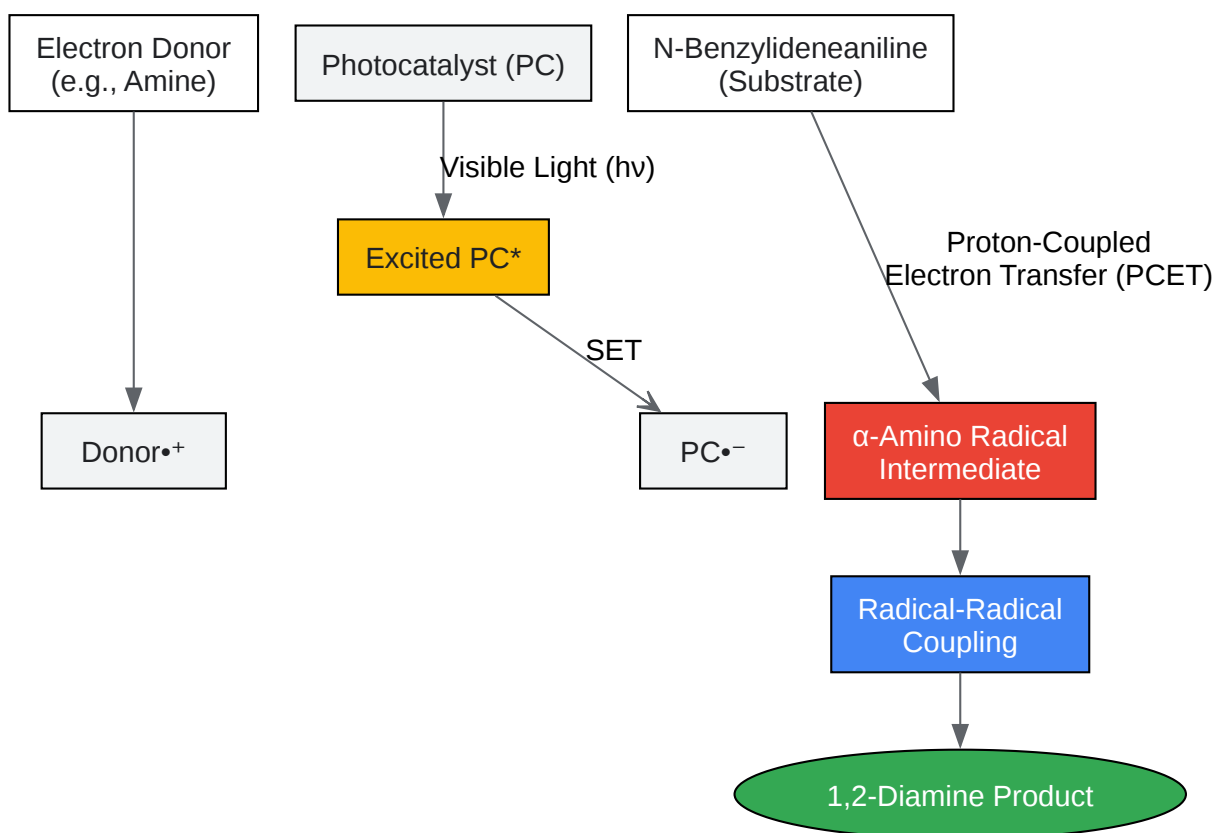


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Caption: General workflow for the synthesis of **N-Benzylideneaniline**.

Photocatalytic Reaction Pathway

This diagram outlines a simplified reaction pathway involving N-benzylidenes in photoredox catalysis to form radical intermediates for further coupling reactions.



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- To cite this document: BenchChem. [N-Benzylideneaniline CAS number and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666777#n-benzylideneaniline-cas-number-and-structure]

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